

# Application Notes and Protocols: Measuring miR-124 Expression Levels Following Obefazimod Treatment

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Obefazimod

Cat. No.: B605113

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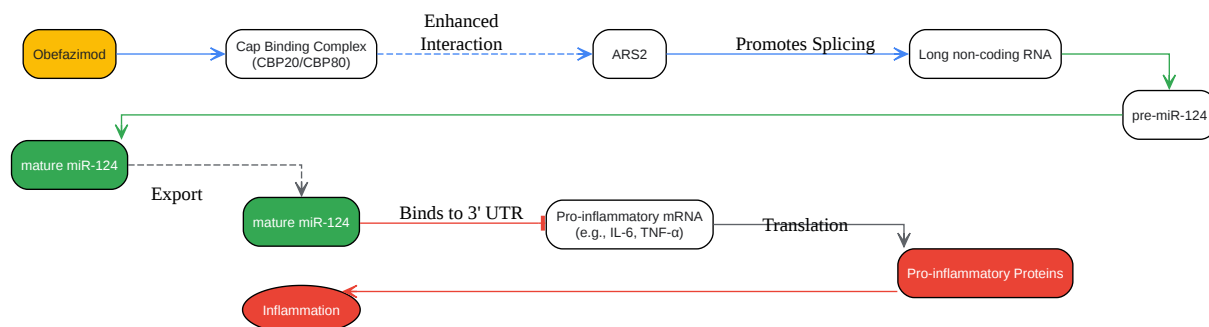
## Introduction

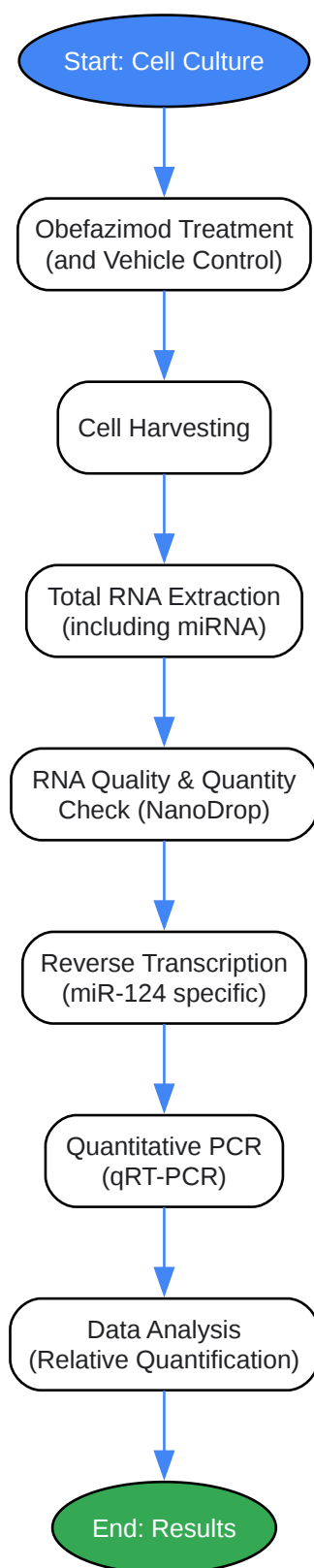
**Obefazimod** (ABX464) is an investigational oral small molecule that has demonstrated a novel mechanism of action in modulating inflammatory responses.[1][2] It selectively enhances the expression of microRNA-124 (miR-124), a key regulator of inflammation.[3][4] Upregulation of miR-124 by **Obefazimod** leads to a reduction in pro-inflammatory cytokines and chemokines, such as IL-6, IL-17, and TNF- $\alpha$ , offering a promising therapeutic strategy for chronic inflammatory diseases like ulcerative colitis and rheumatoid arthritis.[3][5][6] These application notes provide detailed protocols for researchers to accurately quantify the expression levels of miR-124 in biological samples following treatment with **Obefazimod**.

## Mechanism of Action: Obefazimod and miR-124 Upregulation

**Obefazimod**'s unique mechanism of action involves its binding to the nuclear Cap Binding Complex (CBC), which is composed of CBP20 and CBP80 subunits.[7] This binding enhances the interaction between the CBC and ARS2, a key factor in microRNA biogenesis.[7] This stabilized complex facilitates the selective splicing of a long non-coding RNA to generate mature, functional miR-124.[3][8] The increased levels of miR-124 then exert their anti-

inflammatory effects by targeting and downregulating the translation of various pro-inflammatory messenger RNAs (mRNAs).[\[3\]](#)[\[9\]](#)





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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)